

An In-Depth Technical Guide to 3-(Allyloxy)aniline (CAS: 74900-81-5)

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Compound of Interest

Compound Name: 3-(Allyloxy)aniline

CAS No.: 74900-81-5

Cat. No.: B1268287

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For Researchers, Scientists, and Drug Development Professionals

Introduction

3-(Allyloxy)aniline is an aromatic organic compound that belongs to the family of aniline derivatives. Its structure incorporates both an amino group and an allyloxy group attached to a benzene ring at the meta position. This unique combination of functional groups makes it a versatile building block in organic synthesis, particularly in the fields of medicinal chemistry and materials science.^{[1][2]} The presence of the nucleophilic amino group allows for a variety of coupling reactions, while the allyl group can participate in numerous transformations, including addition reactions and rearrangements.^{[3][4]} This guide provides a comprehensive overview of the synthesis, properties, reactions, and potential applications of **3-(Allyloxy)aniline**, with a focus on its relevance to drug discovery and development.

Physicochemical Properties

A summary of the key physicochemical properties of **3-(Allyloxy)aniline** is presented in the table below. This data is essential for its proper handling, storage, and use in experimental settings.

Property	Value	Source
CAS Number	74900-81-5	[1]
Molecular Formula	C ₉ H ₁₁ NO	[1]
Molecular Weight	149.19 g/mol	[1]
Appearance	Liquid	
Purity	Typically >95%	
Storage Temperature	Room Temperature	

Synthesis of 3-(Allyloxy)aniline

The most direct and common method for the synthesis of **3-(Allyloxy)aniline** is the Williamson ether synthesis.[5] This reaction involves the O-alkylation of 3-aminophenol with an allyl halide, such as allyl bromide, in the presence of a base.[6][7]

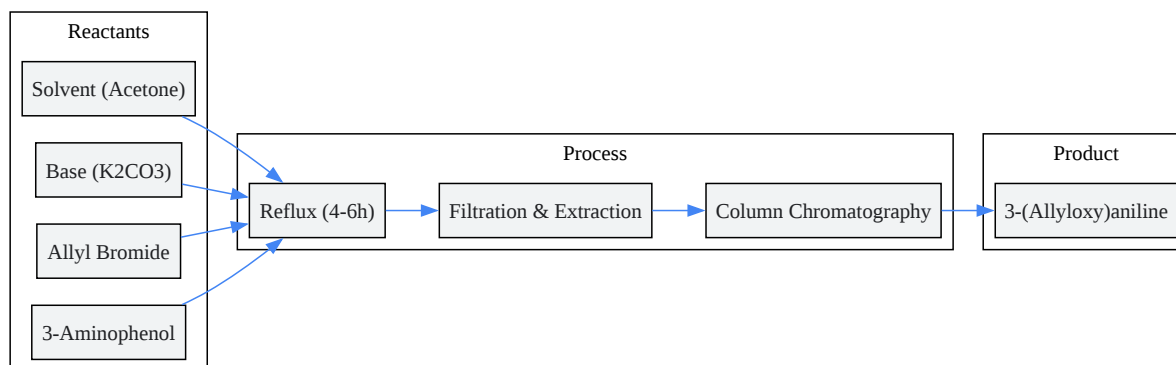
Experimental Protocol: Williamson Ether Synthesis

Materials and Reagents:

- 3-Aminophenol
- Allyl bromide
- Potassium carbonate (K₂CO₃) or Cesium carbonate (Cs₂CO₃)
- Acetone or Acetonitrile (anhydrous)
- Ethyl acetate
- Hexanes
- Brine (saturated aqueous NaCl solution)
- Anhydrous magnesium sulfate (MgSO₄) or sodium sulfate (Na₂SO₄)

Procedure:

- To a round-bottom flask equipped with a magnetic stirrer and a reflux condenser, add 3-aminophenol (1.0 eq) and anhydrous acetone or acetonitrile.
- Add potassium carbonate (2.0 eq) to the mixture.
- Slowly add allyl bromide (1.1 eq) to the stirring suspension at room temperature.
- Heat the reaction mixture to reflux and maintain for 4-6 hours. Monitor the reaction progress by thin-layer chromatography (TLC).
- After the reaction is complete, cool the mixture to room temperature and filter to remove the inorganic salts.
- Concentrate the filtrate under reduced pressure to obtain the crude product.
- Dissolve the crude product in ethyl acetate and wash with water and then brine.
- Dry the organic layer over anhydrous magnesium sulfate or sodium sulfate, filter, and concentrate under reduced pressure.
- Purify the crude product by flash column chromatography on silica gel, using a gradient of ethyl acetate in hexanes as the eluent, to yield pure **3-(allyloxy)aniline**.



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Synthetic workflow for 3-(Allyloxy)aniline.

Key Chemical Reactions

The bifunctional nature of **3-(Allyloxy)aniline** allows for a range of chemical transformations at both the amino and allyloxy groups.

Reactions of the Amino Group

The amino group in **3-(Allyloxy)aniline** is a powerful ortho-, para-director in electrophilic aromatic substitution reactions.[8] However, due to the meta-position of the allyloxy group, the directing effects of both groups need to be considered. Common reactions include:

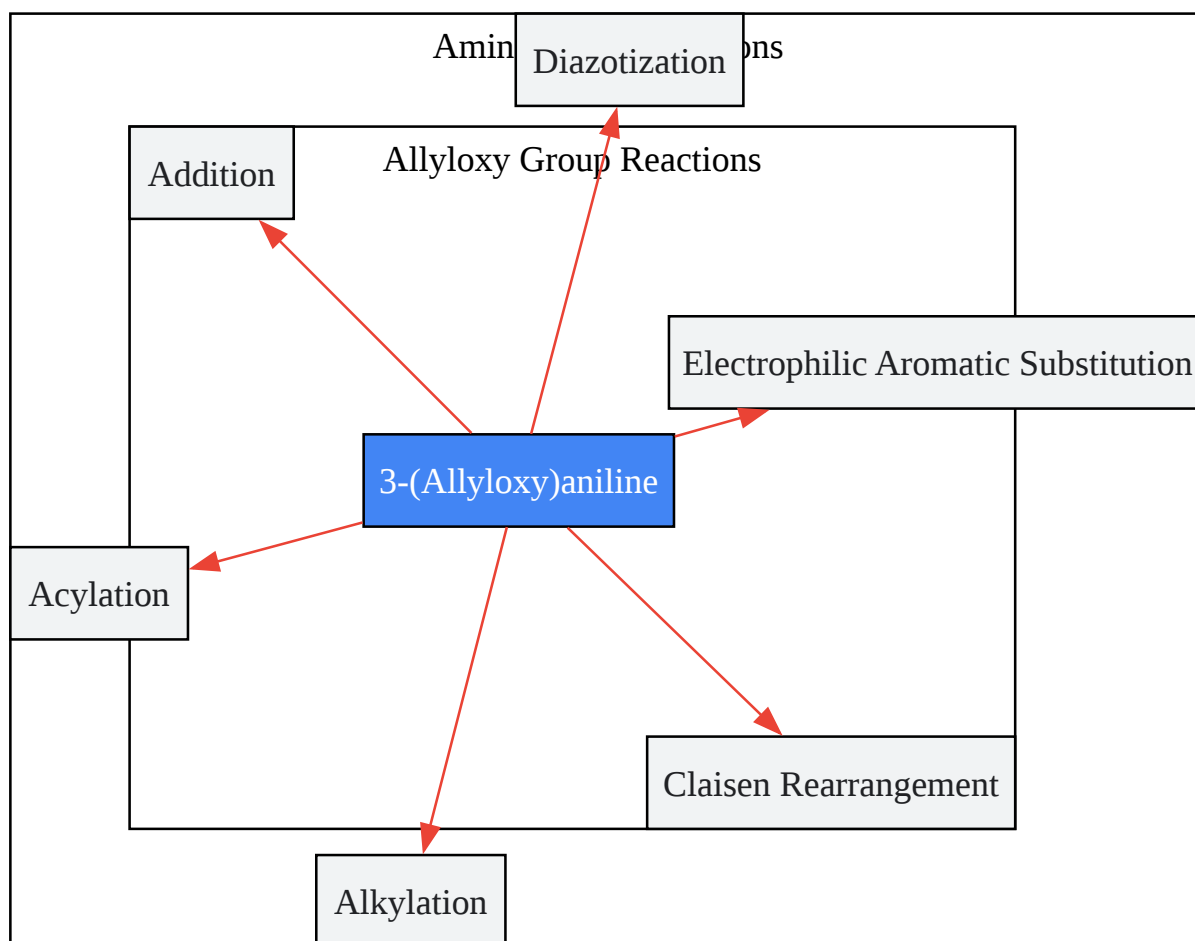
- Acylation: Reaction with acyl chlorides or anhydrides to form the corresponding amides.
- Alkylation: Reaction with alkyl halides to form secondary or tertiary amines.
- Diazotization: Reaction with nitrous acid to form a diazonium salt, which can then be used in various coupling reactions (e.g., Sandmeyer reaction).

- Electrophilic Aromatic Substitution: The aniline ring is activated towards electrophiles, leading to substitution at the ortho and para positions relative to the amino group.[9]

Reactions of the Allyloxy Group

The allyl group is susceptible to a variety of reactions, including:

- Addition Reactions: The double bond can undergo hydrogenation, halogenation, and hydrohalogenation.
- Claisen Rearrangement: Upon heating, aryl allyl ethers can undergo a-sigmatropic rearrangement to form ortho-allylphenols.[4][10][11][12] In the case of **3-(allyloxy)aniline**, this would lead to the formation of 2-allyl-3-aminophenol and 4-allyl-3-aminophenol.



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Key reaction pathways of 3-(Allyloxy)aniline.

Applications in Drug Development

Aniline and its derivatives are fundamental building blocks in the pharmaceutical industry, forming the core of numerous approved drugs.^{[13][14]} The aniline moiety is often targeted for modification to fine-tune the pharmacokinetic and pharmacodynamic properties of a drug candidate. However, the metabolic oxidation of anilines can lead to the formation of reactive metabolites, which is a significant concern in drug development due to potential toxicity.^{[2][15]}

3-(Allyloxy)aniline offers a scaffold that can be elaborated into more complex molecules. The allyloxy group can serve as a handle for further functionalization or can be used to modulate the lipophilicity and metabolic stability of a compound. While specific examples of drugs derived directly from **3-(allyloxy)aniline** are not widely reported in the public domain, its potential as a key intermediate is significant. Researchers may explore its use in the synthesis of kinase inhibitors, GPCR ligands, and other biologically active molecules where a substituted aniline is a key pharmacophore.

Analytical Methods

The purity and identity of **3-(Allyloxy)aniline** can be determined using a variety of standard analytical techniques.

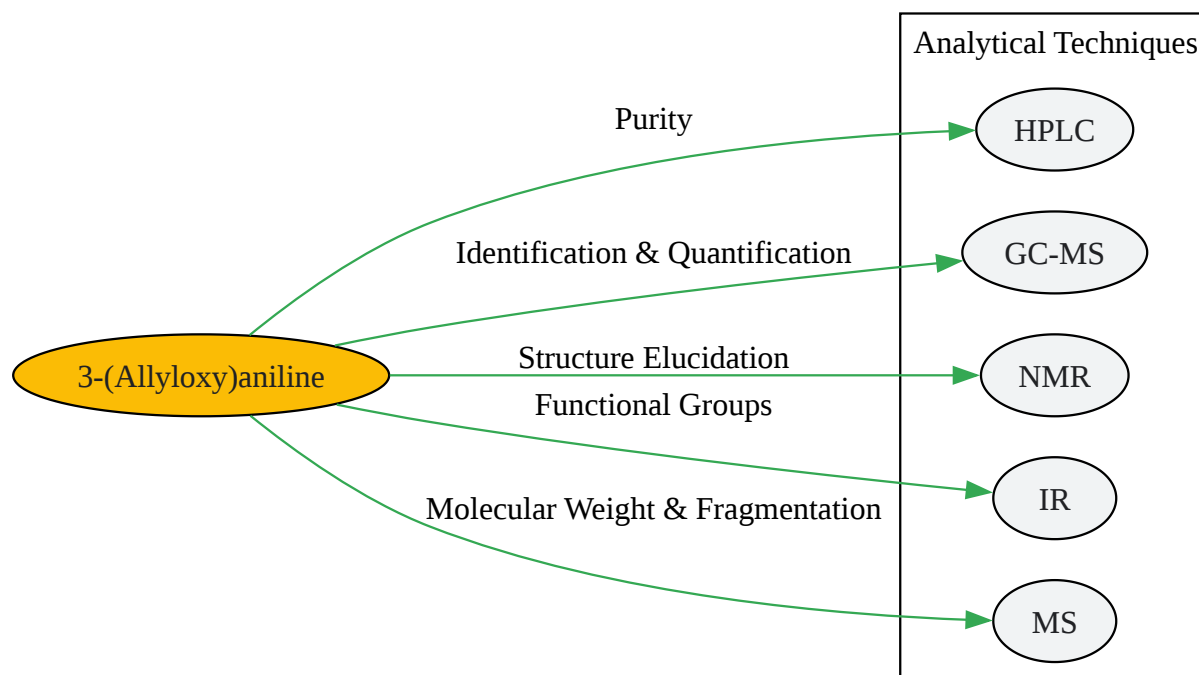
Chromatographic Methods

- High-Performance Liquid Chromatography (HPLC): A reverse-phase HPLC method using a C18 or C8 column with a mobile phase consisting of a mixture of acetonitrile and water (with a small amount of acid like formic or phosphoric acid for better peak shape) is suitable for purity analysis.^{[16][17][18][19]}
- Gas Chromatography-Mass Spectrometry (GC-MS): GC-MS is a powerful tool for the analysis of volatile and semi-volatile compounds like **3-(allyloxy)aniline**. It provides both separation and structural information.^{[20][21]}

Spectroscopic Methods

- Nuclear Magnetic Resonance (NMR) Spectroscopy:

- ^1H NMR: Expected signals include aromatic protons in the range of 6.0-7.5 ppm, the vinyl protons of the allyl group between 5.0 and 6.5 ppm, the methylene protons of the allyloxy group around 4.5 ppm, and a broad singlet for the amino protons.[22][23][24]
- ^{13}C NMR: Aromatic carbons are expected in the 100-160 ppm range, with the carbon bearing the oxygen appearing at the lower field. The carbons of the allyl group will appear in the aliphatic and vinylic regions of the spectrum.[22][24]
- Infrared (IR) Spectroscopy: Characteristic absorption bands are expected for the N-H stretching of the primary amine (around 3300-3500 cm^{-1}), C-N stretching, C=C stretching of the aromatic ring and the allyl group, and C-O stretching of the ether linkage.[25][26][27]
- Mass Spectrometry (MS): The electron ionization (EI) mass spectrum is expected to show a molecular ion peak at m/z 149.[28] Common fragmentation patterns would likely involve the loss of the allyl group (C_3H_5) leading to a fragment at m/z 108, and other characteristic fragmentations of the aniline core.[29][30][31]



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*Analytical methods for **3-(Allyloxy)aniline**.*

Safety and Handling

As a derivative of aniline, **3-(allyloxy)aniline** should be handled with care, assuming it may have similar toxicological properties. Aniline is toxic by inhalation, ingestion, and skin absorption.^[32] It is also a suspected carcinogen and mutagen.^[32]

General Precautions:

- Work in a well-ventilated fume hood.
- Wear appropriate personal protective equipment (PPE), including safety goggles, gloves (nitrile or neoprene), and a lab coat.
- Avoid inhalation of vapors and contact with skin and eyes.
- In case of contact, immediately flush the affected area with copious amounts of water and seek medical attention.
- Store in a tightly sealed container in a cool, dry place away from oxidizing agents.

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